

Strontium Phosphide (Sr_3P_2): A Comprehensive Technical Overview for Researchers

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Compound of Interest

Compound Name: STRONTIUM PHOSPHIDE

CAS No.: 12504-16-4

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An In-depth Guide to the Physical, Chemical, and Safety Properties of a Highly Reactive Inorganic Compound

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following information is intended for research and development purposes only. **Strontium phosphide** is a hazardous material and should only be handled by qualified professionals with appropriate safety measures in place. This document highlights a significant lack of detailed experimental and quantitative data in publicly accessible literature.

Introduction

Strontium phosphide (Sr_3P_2) is an inorganic compound with the appearance of a black crystalline material.^{[1][2]} It is a highly reactive substance, primarily known for its vigorous reaction with water and acids to produce toxic phosphine gas.^{[1][2][3]} While one source suggests its potential use as a semiconductor in high-power, high-frequency applications and laser diodes, a comprehensive review of available literature reveals a significant lack of quantitative data to support this claim.^[4]

It is crucial to distinguish **strontium phosphide** (Sr_3P_2) from strontium phosphate (e.g., $\text{Sr}_3(\text{PO}_4)_2$), a biocompatible material with applications in bone regeneration and drug delivery. The inherent toxicity of **strontium phosphide**, primarily due to its hydrolysis product, phosphine, precludes its use in biological systems.^{[5][6][7][8]} There is no evidence in the scientific literature of any biological signaling pathways associated with **strontium phosphide**. Therefore, its relevance to drug development is likely limited to toxicological studies.

Physical and Chemical Properties

The known physical and chemical properties of **strontium phosphide** are summarized below. It is noteworthy that there are some discrepancies in the reported values, such as the melting point, and a lack of detailed crystallographic and electronic data.

Quantitative Data Summary

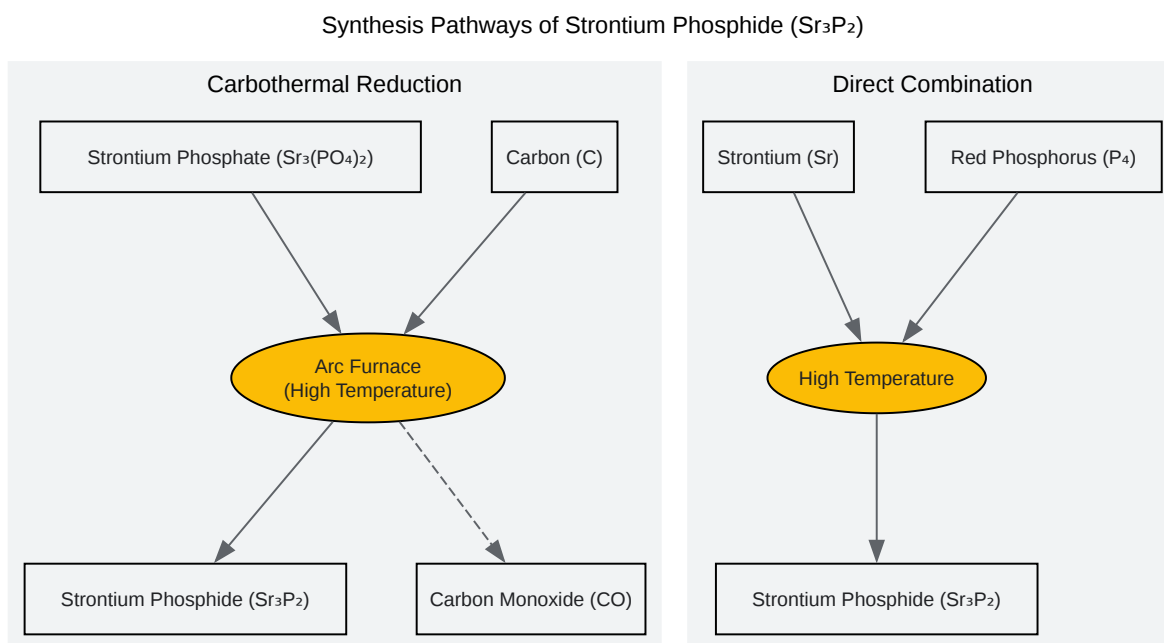
Property	Value	Source(s)
Molecular Formula	Sr_3P_2	[1][2]
Molar Mass	324.8 g/mol	[1][9]
Appearance	Black crystalline material	[1][2]
Density	2.68 g/cm ³	[1]
Crystal Structure	Cubic	[1]
Melting Point	Decomposes	[9]
Solubility in Water	Decomposes	[1][2]
Reactivity with Acids	Reacts to produce phosphine gas	[1][2]

Synthesis and Chemical Reactions

While detailed experimental protocols for the synthesis of **strontium phosphide** are not readily available in the reviewed literature, two primary synthesis routes have been reported.^{[1][2]}

Synthesis Pathways

- Carbothermal Reduction: This method involves heating strontium phosphate with carbon (soot) in an arc furnace. The carbon acts as a reducing agent.
 - Reaction: $\text{Sr}_3(\text{PO}_4)_2 + 8\text{C} \rightarrow \text{Sr}_3\text{P}_2 + 8\text{CO}$ [1][2]
- Direct Combination of Elements: This involves the reaction of strontium metal with red phosphorus at elevated temperatures.
 - Reaction: $6\text{Sr} + \text{P}_4 \rightarrow 2\text{Sr}_3\text{P}_2$ [1][2]



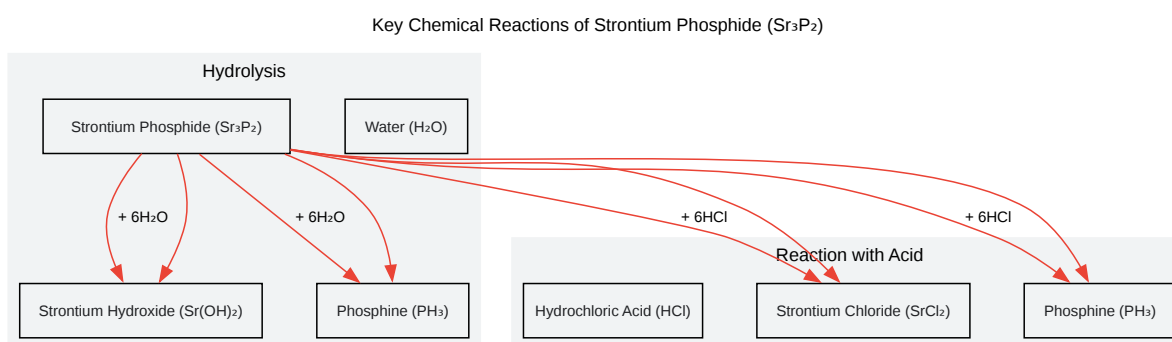
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Caption: Overview of the two primary synthesis routes for **Strontium Phosphide**.

Key Chemical Reactions

Strontium phosphide is highly reactive, particularly with protic solvents like water and acids.

- Hydrolysis: It readily decomposes in water to produce strontium hydroxide and phosphine gas. The evolution of phosphine, which is flammable and highly toxic, is a major safety concern.
 - Reaction: $\text{Sr}_3\text{P}_2 + 6\text{H}_2\text{O} \rightarrow 3\text{Sr}(\text{OH})_2 + 2\text{PH}_3$ [1][2]
- Reaction with Acids: It reacts with acids, such as hydrochloric acid, to form the corresponding strontium salt and phosphine gas.
 - Reaction: $\text{Sr}_3\text{P}_2 + 6\text{HCl} \rightarrow 3\text{SrCl}_2 + 2\text{PH}_3$ [1][2]



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Caption: Reactivity of **Strontium Phosphide** with water and acids.

Experimental Protocols

A significant gap in the available literature is the absence of detailed experimental protocols for the synthesis and characterization of **strontium phosphide**. The following sections provide generalized methodologies based on standard practices for handling air- and moisture-sensitive inorganic solids. These are not validated protocols for Sr_3P_2 and should be adapted with caution by experienced chemists.

General Synthesis Protocol (Direct Combination)

This hypothetical protocol is based on the direct reaction of the elements and assumes the need for an inert atmosphere.

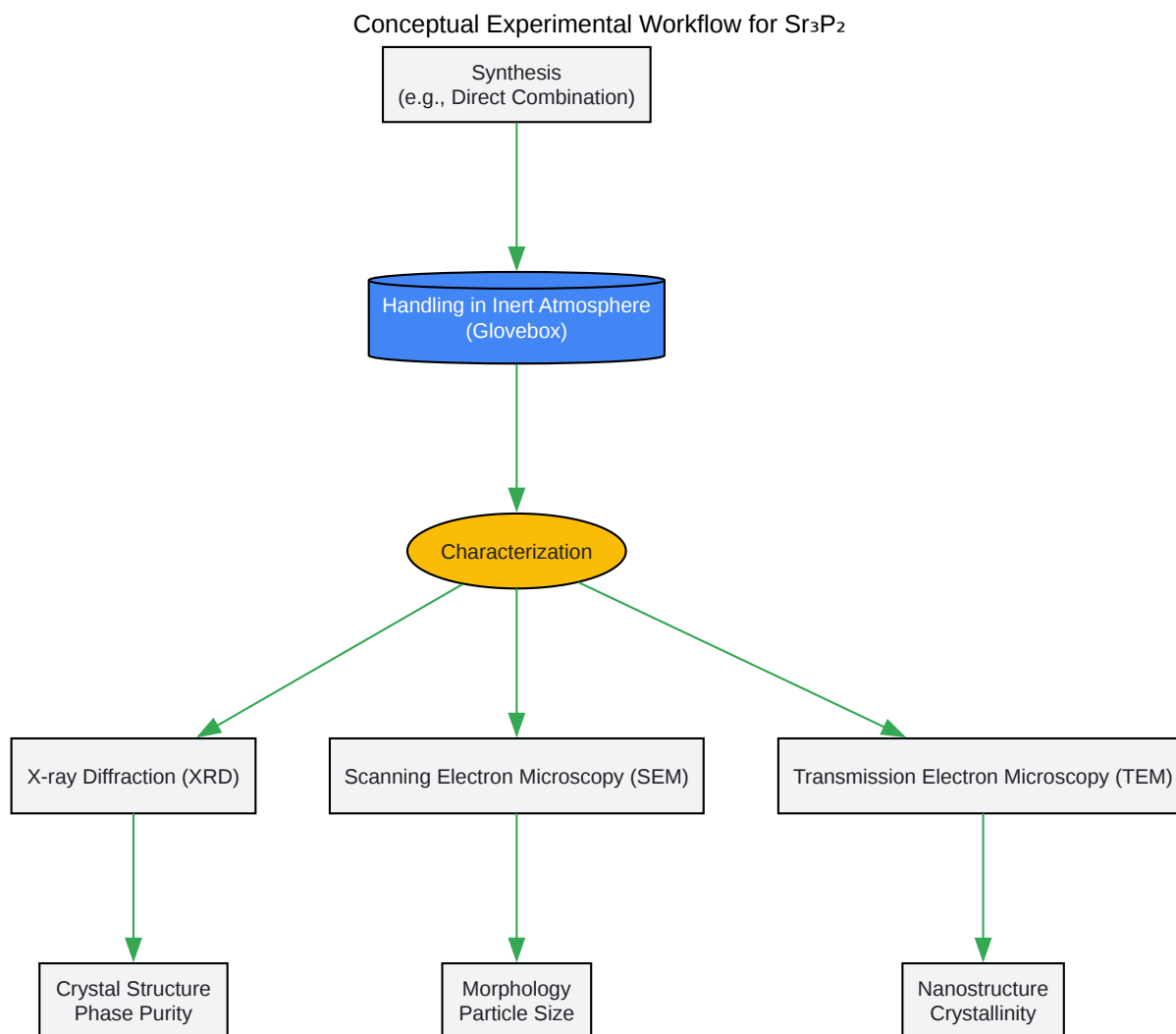
- **Preparation:** All glassware should be rigorously dried in an oven and cooled under a stream of inert gas (e.g., argon or nitrogen). Strontium metal and red phosphorus should be handled in a glovebox to prevent oxidation.
- **Reaction Setup:** A stoichiometric amount of strontium and red phosphorus is loaded into a reaction vessel (e.g., a quartz ampoule or a tantalum crucible) inside the glovebox.
- **Reaction:** The vessel is sealed and slowly heated to a high temperature (the exact temperature is not specified in the literature but would likely be in the range of 600-1000 °C) in a tube furnace. The temperature should be ramped up slowly to control the exothermic reaction.
- **Cooling and Isolation:** After a designated reaction time, the furnace is cooled to room temperature. The product, **strontium phosphide**, is then isolated inside the glovebox.
- **Purification:** The product may require purification, for example, by sublimation under vacuum if it is sufficiently volatile, or by washing with a non-reactive organic solvent to remove any unreacted starting materials.

General Characterization Workflow

The characterization of **strontium phosphide** would require techniques suitable for air-sensitive materials.

- **X-ray Diffraction (XRD):**
 - **Sample Preparation:** The sample would be prepared in a glovebox. A small amount of the powdered Sr_3P_2 would be loaded into a specialized air-tight sample holder.
 - **Data Collection:** A powder XRD pattern would be collected to determine the phase purity and crystal structure of the material.
- **Electron Microscopy (SEM/TEM):**

- **Sample Preparation:** For Scanning Electron Microscopy (SEM), a small amount of the powder would be mounted on a stub using conductive carbon tape inside a glovebox. The stub would then be transferred to the microscope chamber under an inert atmosphere if possible. For Transmission Electron Microscopy (TEM), the powder would be dispersed in a dry, non-reactive solvent (e.g., anhydrous hexane) and drop-casted onto a TEM grid inside a glovebox.
- **Imaging:** SEM would be used to study the morphology and particle size of the Sr_3P_2 powder. TEM would provide higher-resolution images of the nanoparticles and could be used for selected area electron diffraction to study the crystal structure of individual particles.



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Caption: A generalized workflow for the synthesis and characterization of Sr₃P₂.

Safety and Handling

Strontium phosphide is a hazardous substance that requires strict safety protocols. The primary hazard is the release of flammable and highly toxic phosphine gas upon contact with

moisture.[3][5][7][8]

- **Handling:** Should be handled in a well-ventilated area, preferably in a fume hood or glovebox, to avoid inhalation of any dust or released phosphine gas.[5] Personal protective equipment, including gloves, safety goggles, and a lab coat, is mandatory.
- **Storage:** Store in a tightly sealed container in a cool, dry, well-ventilated place away from water, moisture, and acids.
- **Fire:** In case of fire, do not use water. Use dry chemical, sand, or carbon dioxide extinguishers.[3][5]
- **Spills:** In case of a spill, isolate the area and prevent contact with water. Cover the spill with dry sand or earth.[5]

Conclusion

Strontium phosphide is a highly reactive inorganic compound with limited well-documented applications. The available data on its physical and chemical properties are sparse, and there is a notable absence of detailed experimental protocols and quantitative data for its crystallographic and electronic properties. The toxicity of **strontium phosphide**, primarily due to the evolution of phosphine gas, makes it unsuitable for biological applications and necessitates careful handling by trained professionals. Researchers interested in this compound should be aware of the significant gaps in the scientific literature and the inherent safety risks associated with its handling and use. Further fundamental research would be required to fully elucidate its properties and potential applications.

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